

# An In-depth Technical Guide to 1-(Difluoromethyl)-3-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Difluoromethyl)-3-nitrobenzene

Cat. No.: B046256

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-(difluoromethyl)-3-nitrobenzene**, focusing on its structure, properties, synthesis, and spectral characterization. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Properties

**1-(Difluoromethyl)-3-nitrobenzene** is an aromatic organic compound with the chemical formula  $C_7H_5F_2NO_2$ . Its structure consists of a benzene ring substituted with a difluoromethyl group ( $-CHF_2$ ) at position 1 and a nitro group ( $-NO_2$ ) at position 3.

```
dot graph { layout=neato; node [shape=plaintext]; "1" [label=""]; "2" [label=""]; "3" [label=""]; "4" [label=""]; "5" [label=""]; "6" [label=""]; "C1" [label="C"]; "C2" [label="C"]; "C3" [label="C"]; "C4" [label="C"]; "C5" [label="C"]; "C6" [label="C"]; "H1" [label="H"]; "H2" [label="H"]; "H3" [label="H"]; "H4" [label="H"]; "C_dfm" [label="C"]; "H_dfm" [label="H"]; "F1_dfm" [label="F"]; "F2_dfm" [label="F"]; "N" [label="N"]; "O1" [label="O"]; "O2" [label="O"];
```

```
edge [color="#202124"]; "C1" -- "C2"; "C2" -- "C3"; "C3" -- "C4"; "C4" -- "C5"; "C5" -- "C6"; "C6" -- "C1";
```

```
"C2" -- "H1"; "C4" -- "H2"; "C5" -- "H3"; "C6" -- "H4";
```

"C1" -- "C\_dfm"; "C\_dfm" -- "H\_dfm"; "C\_dfm" -- "F1\_dfm"; "C\_dfm" -- "F2\_dfm";

"C3" -- "N"; "N" -- "O1" [style=double]; "N" -- "O2";

{rank=same; "C1"; "C2"; "C3"; "C4"; "C5"; "C6"}; } Chemical structure of **1-(difluoromethyl)-3-nitrobenzene**.

Table 1: Physicochemical Properties of **1-(Difluoromethyl)-3-nitrobenzene**

Property	Value	Reference
CAS Number	403-25-8	[1][2][3][4][5][6][7][8]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO <sub>2</sub>	[2][4][5][6]
Molecular Weight	173.12 g/mol	[2][3][4][6]
Appearance	Light yellow oil	[1]
Boiling Point	112-114 °C @ 11 mmHg	[5][7]
Melting Point	-14 to -13.5 °C	[7]
Density	1.396 g/cm <sup>3</sup>	[7]
Refractive Index	1.513 @ 20 °C	[7]

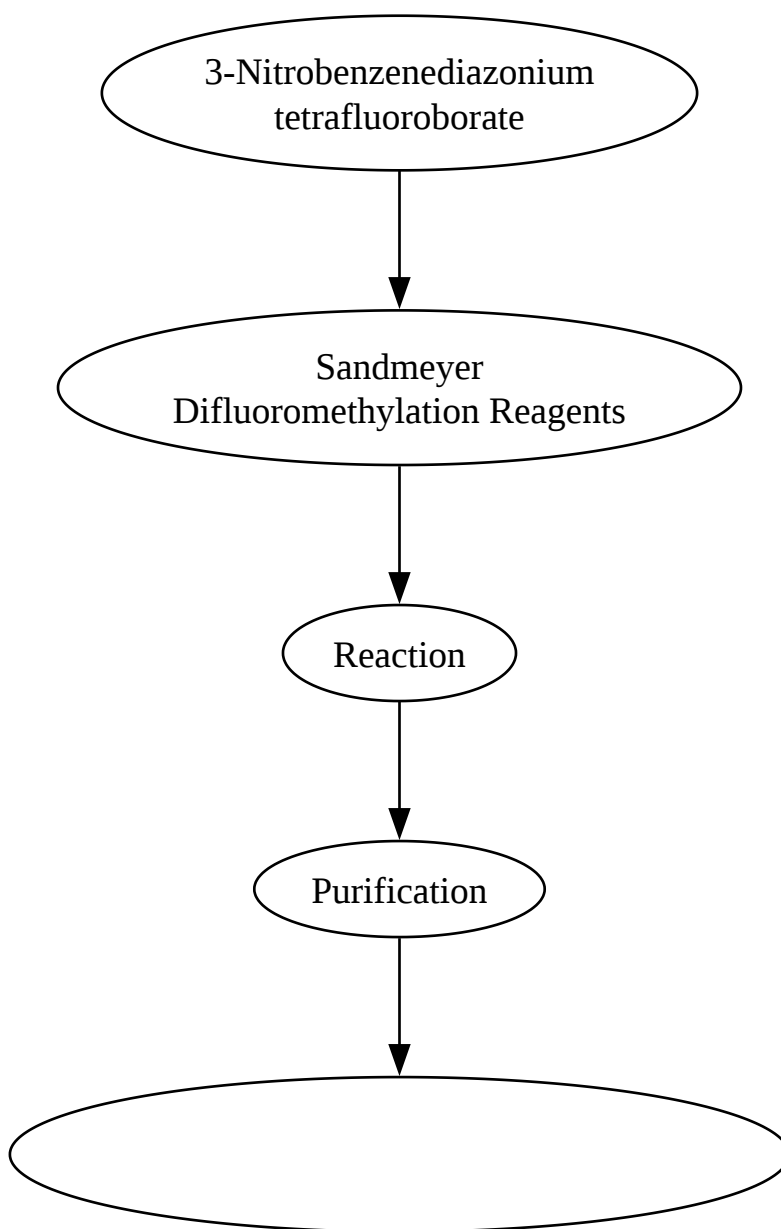
## Experimental Protocols

### Synthesis of 1-(Difluoromethyl)-3-nitrobenzene via Sandmeyer Difluoromethylation

A documented method for the synthesis of **1-(difluoromethyl)-3-nitrobenzene** is the Sandmeyer difluoromethylation of 3-nitrobenzenediazonium tetrafluoroborate.[1]

#### Experimental Procedure:

The synthesis is performed following a standard procedure, commencing with 3-nitrobenzenediazonium tetrafluoroborate (1.00 mmol, 237 mg).[1] Following the reaction and subsequent purification, **1-(difluoromethyl)-3-nitrobenzene** is isolated as a light yellow oil.[1] The reported yield for this procedure is 66% (114 mg, 0.66 mmol).[1]



[Click to download full resolution via product page](#)

## Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **1-(difluoromethyl)-3-nitrobenzene**.

Table 2: <sup>1</sup>H NMR Data for **1-(Difluoromethyl)-3-nitrobenzene**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.45	s	Ar-H	Ar-H
8.29	d	8.0	
7.91	d	8.0	
7.74	t	8.0	
6.78	t	55.2	
			CHF <sub>2</sub>

Solvent: CDCl<sub>3</sub>, Frequency: 400 MHz<sup>[1]</sup>

Table 3: Infrared (IR) Spectroscopy Data for **1-(Difluoromethyl)-3-nitrobenzene**

Wavenumber (cm <sup>-1</sup> )	Assignment
3092	Aromatic C-H stretch
1621	Aromatic C=C stretch
1538	Asymmetric NO <sub>2</sub> stretch
1354	Symmetric NO <sub>2</sub> stretch
1098	C-F stretch
1045	C-F stretch
812	C-H out-of-plane bend
739	C-H out-of-plane bend

Method: Neat<sup>[1]</sup>

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for **1-(Difluoromethyl)-3-nitrobenzene**

Ionization Mode	Calculated m/z	Found m/z
EI-TOF	173.0288	173.0285

[M]<sup>+</sup>[1]

## Conclusion

This technical guide provides essential data on the chemical structure, properties, synthesis, and spectroscopic characterization of **1-(difluoromethyl)-3-nitrobenzene**. The detailed experimental protocol and comprehensive spectral data serve as a valuable resource for researchers engaged in the synthesis and application of fluorinated aromatic compounds in various fields, including medicinal chemistry and materials science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
- 2. 403-25-8 1-(Difluoromethyl)-3-nitro-benzene AKSci 2687AE [aksci.com]
- 3. appchemical.com [appchemical.com]
- 4. 403-25-8|1-(Difluoromethyl)-3-nitrobenzene|BLD Pharm [bldpharm.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. 403-25-8 | 1-(Difluoromethyl)-3-nitro-benzene - Alachem Co., Ltd. [alachem.co.jp]
- 7. CAS 403-25-8 | 4754-3-39 | MDL MFCD18071057 | 3-(Difluoromethyl)nitrobenzene | SynQuest Laboratories [synquestlabs.com]
- 8. 403-25-8 / 1-(Difluoromethyl)-3-nitro-benzene | BTCpharm华祥医药 [btcpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(Difluoromethyl)-3-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046256#chemical-structure-of-1-difluoromethyl-3-nitrobenzene\]](https://www.benchchem.com/product/b046256#chemical-structure-of-1-difluoromethyl-3-nitrobenzene)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)